

Molecular weight and formula of 7-Octen-1-ol

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Compound of Interest		
Compound Name:	7-Octen-1-ol	
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An In-Depth Technical Guide to 7-Octen-1-ol

This technical guide provides a comprehensive overview of **7-Octen-1-ol** (CAS No: 13175-44-5), a valuable biochemical reagent and organic compound.[1] Intended for researchers, scientists, and professionals in drug development, this document details its chemical and physical properties, alongside relevant experimental protocols for its synthesis and analysis. **7-Octen-1-ol** is a colorless liquid with a characteristic fruity odor, utilized as a flavoring agent, a fragrance ingredient, and an intermediate in the synthesis of various organic compounds.[2][3]

Molecular Formula and Weight

The fundamental chemical identifiers for **7-Octen-1-ol** are its molecular formula and weight.

Molecular Formula: C₈H₁₆O[2][4][5]

Molecular Weight: 128.21 g/mol [2][4][6]

Physicochemical Properties

A summary of the key quantitative data for **7-Octen-1-ol** is presented in the table below. These properties are crucial for its application in various experimental and industrial settings.



Property	Value	Source(s)
Molecular Weight	128.21 g/mol	[2][4][6]
Molecular Formula	C8H16O	[2][4][5]
Density	0.85 g/cm ³	[2][6]
Boiling Point	188-189 °C at 760 mmHg (est.)66 °C at 7 mmHg	[2][7]
Melting Point	-31.5 °C (estimate)	[2][8]
Flash Point	74.3 °C (166 °F)	[2][7][8]
Vapor Pressure	0.168 mmHg at 25 °C (est.)	[2][7][8]
Refractive Index	1.439 to 1.445	[2][6][8]
Water Solubility	1589 mg/L at 25 °C (est.)	[7]
LogP (o/w)	2.11520 - 2.468 (est.)	[2][7][8]

Experimental Protocols Synthesis of 7-Octen-1-ol

A common method for the synthesis of **7-Octen-1-ol** involves the reaction of **1-**iodohexan-6-ol with vinyl magnesium bromide.[1]

Materials:

- 1-iodohexan-6-ol
- Vinyl magnesium bromide
- Copper(I) iodide (CuI)
- Tetrahydrofuran (THF), anhydrous
- Hexane



- N,N,N',N',N"-hexamethylphosphoric triamide (HMPA)
- Triethyl phosphite
- Nitrogen gas (for inert atmosphere)
- Standard laboratory glassware for air-sensitive reactions

Procedure:

- Step 1: Grignard Reagent Preparation: In a flame-dried, two-necked flask under a nitrogen atmosphere, a solution of vinyl magnesium bromide in THF is prepared. To this, a catalytic amount of copper(I) iodide is added at -40 °C. The mixture is stirred for approximately 15 minutes in a mixture of tetrahydrofuran and hexane.[1]
- Step 2: Coupling Reaction: A solution of 1-iodohexan-6-ol, N,N,N',N',N",N",N"-hexamethylphosphoric triamide, and triethyl phosphite in tetrahydrofuran and hexane is added dropwise to the prepared Grignard reagent. The reaction mixture is maintained at -40 °C during the addition and then allowed to warm to 20 °C over a period of 3 hours.[1]
- Work-up and Purification: Upon completion, the reaction is quenched with a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an appropriate organic solvent (e.g., diethyl ether). The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by vacuum distillation or column chromatography to yield pure 7-Octen-1-ol.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard analytical technique used to determine the purity and confirm the identity of **7-Octen-1-ol**.

Instrumentation:

Gas chromatograph coupled to a mass spectrometer.



Capillary column (e.g., DB-Wax or equivalent polar column).

Typical GC Conditions:

• Injector Temperature: 250 °C

Carrier Gas: Helium

- Oven Temperature Program: An initial temperature of 50 °C, held for 2 minutes, followed by a ramp of 10 °C/min to a final temperature of 230 °C, held for 5 minutes.
- Injection Mode: Split or splitless, depending on sample concentration.

Typical MS Conditions:

• Ionization Mode: Electron Ionization (EI) at 70 eV.

• Mass Range: m/z 35-350.

Ion Source Temperature: 230 °C.

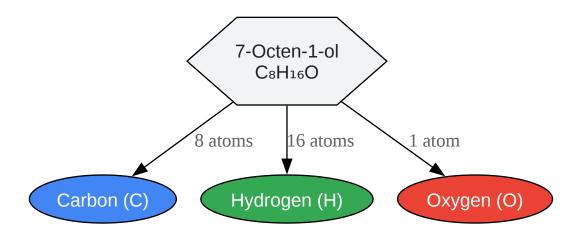
• Quadrupole Temperature: 150 °C.

Data Analysis: The resulting chromatogram will show a peak at a specific retention time corresponding to **7-Octen-1-ol**. The mass spectrum of this peak can be compared to a reference spectrum from a database (e.g., NIST) to confirm the compound's identity. The molecular ion peak (M+) and characteristic fragmentation pattern are used for structural elucidation.

Logical Relationships

The following diagram illustrates the elemental composition of the **7-Octen-1-ol** molecule.





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Atomic composition of 7-Octen-1-ol.

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